

An In-depth Technical Guide to the Safety of Diethyl Bis(hydroxymethyl)malonate

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Compound of Interest

Compound Name: *Diethyl
bis(hydroxymethyl)malonate*

Cat. No.: *B146577*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data available for **Diethyl bis(hydroxymethyl)malonate** (CAS No: 20605-01-0), a reagent used in the synthesis of various organic compounds, including 1,3-dioxanes and substituted esters[1]. This guide consolidates information from safety data sheets and chemical databases to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diethyl bis(hydroxymethyl)malonate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C9H16O6	[2][3]
Molecular Weight	220.22 g/mol	[2][4]
Appearance	White Solid	[2]
Melting Point	49-51 °C (lit.)	[1][3][4][5]
Boiling Point	351.3 ± 37.0 °C at 760 mmHg	[5]
Density	1.2 ± 0.1 g/cm ³	[5]
Flash Point	110 °C (230 °F) - closed cup	[4]
Solubility	Slightly soluble in water.	[1][3]
Autoignition Temperature	No data available	[2]
Decomposition Temperature	No data available	[2]

Hazard Identification and Classification

Diethyl bis(hydroxymethyl)malonate is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[2]

Signal Word: Warning[2]

Hazard Pictogram:

GHS07

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GHS Exclamation Mark Pictogram

Toxicological Information

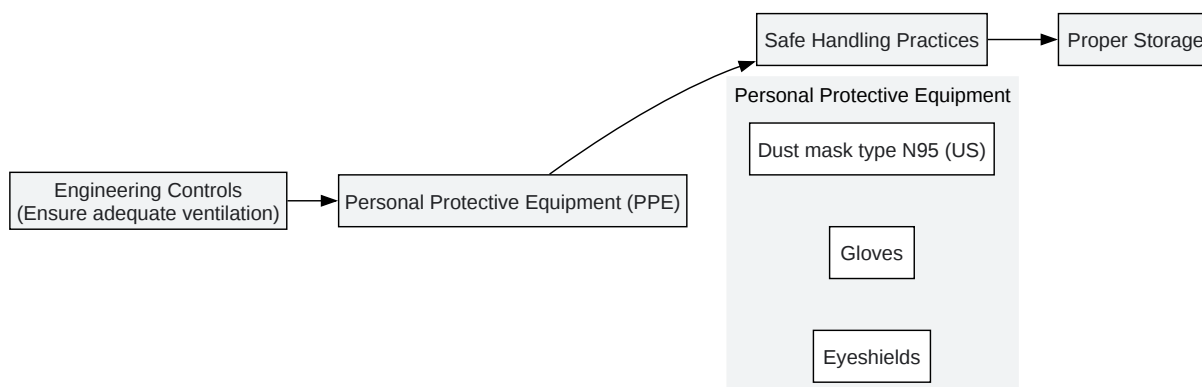
Limited quantitative toxicological data is available for **Diethyl bis(hydroxymethyl)malonate**. The product information from several suppliers indicates that no acute toxicity information is available[2]. The known health effects are summarized below.

Toxicity Type	Result	Target Organs
Acute Toxicity	No information available for this product.[2]	-
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Skin
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Eyes
Respiratory or Skin Sensitization	No data available	Respiratory System, Skin
Germ Cell Mutagenicity	No data available	-
Carcinogenicity	No data available; not a known or suspected carcinogen.[2]	-
Reproductive Toxicity	No data available	-
STOT-Single Exposure	Category 3 (May cause respiratory irritation)[2]	Respiratory system[2]
STOT-Repeated Exposure	No data available	-
Aspiration Hazard	Not applicable (Solid)	-

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for toxicity testing are not publicly available, the following procedures for safe handling and emergency response are derived from safety data sheets.

A logical workflow for ensuring personal safety when handling **Diethyl bis(hydroxymethyl)malonate** is outlined below.

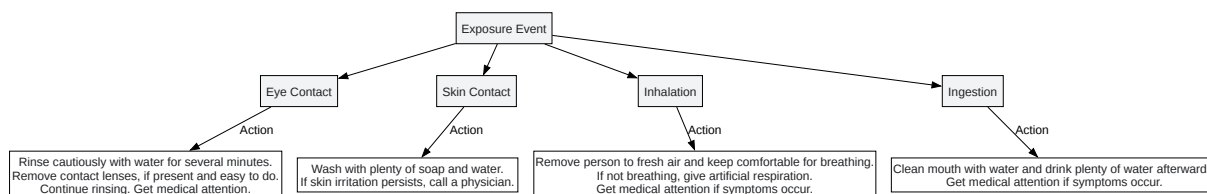


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Workflow for Safe Handling

- Engineering Controls: Use only outdoors or in a well-ventilated area[2].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles[4].
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[6].
 - Respiratory Protection: A dust mask type N95 (US) is recommended[4].
- Safe Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray[2]. Wash face, hands, and any exposed skin thoroughly after handling[2]. Avoid contact with skin and eyes[7].

The following diagram illustrates the recommended first-aid procedures in case of exposure.



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First-Aid Procedures Flowchart

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[2].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician[2].
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur[2].
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[8].
- Specific Hazards: Not expected to present a significant hazard under anticipated conditions of normal use[7]. Hazardous decomposition products include carbon monoxide (CO) and carbon dioxide (CO₂)[2].

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary[8].

Stability and Reactivity

Parameter	Information
Reactivity	No information available
Chemical Stability	Stable under recommended storage conditions
Possibility of Hazardous Reactions	None under normal processing.[2]
Conditions to Avoid	Incompatible products.
Incompatible Materials	Acids, Bases, Reducing agents, Oxidizing agents.[2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO2). [2]

Storage and Disposal

- Storage: Store in a well-ventilated place. Keep container tightly closed[2]. The storage class code is 11 for combustible solids[4].
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations[2].

This guide is intended to provide essential safety information for researchers and professionals working with **Diethyl bis(hydroxymethyl)malonate**. It is crucial to always consult the most current Safety Data Sheet from your supplier before use and to ensure that all safety protocols are strictly followed.

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